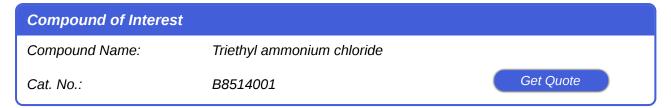


Triethylammonium Chloride (CAS 554-68-7): A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Triethylammonium chloride (TEA-CI), with the CAS number 554-68-7, is a versatile quaternary ammonium salt widely utilized in various scientific and industrial applications. This technical guide provides an in-depth overview of its core properties, synthesis, purification, and key applications, with a focus on its relevance in research and drug development.

Core Properties and Data

Triethylammonium chloride is a white to off-white crystalline solid.[1] It is known for its hygroscopic nature, readily dissolving in polar solvents such as water, ethanol, and chloroform. [1][2]

Physicochemical Data

The fundamental physicochemical properties of triethylammonium chloride are summarized in the table below for easy reference and comparison.



| Property | Value | Reference(s) |
|--|---------------------------------------|--------------|
| CAS Number | 554-68-7 | [2] |
| Molecular Formula | C ₆ H ₁₆ CIN | [3] |
| Molecular Weight | 137.65 g/mol | [3] |
| Appearance | White to off-white crystalline powder | [4] |
| Melting Point | 254-261 °C (decomposes) | [2][4][5] |
| Density | 1.0689 g/cm3 at 21 °C | [2] |
| Solubility in Water | 1440 g/L at 20 °C | [6] |
| pKa of protonated triethylamine | 10.75 | [5] |
| pH (10 g/L in H ₂ O at 20 °C) | 5 | [6] |

Safety Information

Triethylammonium chloride is classified as an irritant. It is harmful if swallowed or inhaled and causes skin and serious eye irritation.[4] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area.[7]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and common applications of triethylammonium chloride are provided below.

Synthesis of Triethylammonium Chloride

Triethylammonium chloride is typically synthesized through a straightforward acid-base neutralization reaction between triethylamine (TEA) and hydrochloric acid (HCl).[5]

Materials:



- Triethylamine (Et₃N)
- Concentrated Hydrochloric Acid (HCI, 37%)
- Anhydrous diethyl ether or isopropanol
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Rotary evaporator

Protocol:

- In a well-ventilated fume hood, dissolve a known molar amount of triethylamine in a suitable solvent such as anhydrous diethyl ether or isopropanol in a round-bottom flask. The volume of the solvent should be sufficient to ensure good stirring.
- Cool the flask in an ice bath to control the exothermic reaction.
- Slowly add a stoichiometric equivalent of concentrated hydrochloric acid dropwise from a dropping funnel while stirring vigorously.[8]
- After the addition is complete, continue stirring the mixture for an additional 30 minutes at room temperature.
- The product, triethylammonium chloride, will precipitate out of the solution. If it does not, the solvent can be removed under reduced pressure using a rotary evaporator to yield the crude product.[8]

Purification by Recrystallization

To obtain high-purity triethylammonium chloride, recrystallization is a common and effective method.[9]



Materials:

- · Crude triethylammonium chloride
- Ethanol
- Diethyl ether (ice-cold)
- Erlenmeyer flasks
- Hot plate
- Büchner funnel and flask
- Vacuum source

Protocol:

- Dissolve the crude triethylammonium chloride in a minimum amount of hot ethanol in an Erlenmeyer flask.[9]
- If any insoluble impurities are present, perform a hot gravity filtration.
- Allow the solution to cool slowly to room temperature. Crystal formation should be observed.
- To maximize crystal yield, place the flask in an ice bath for 30 minutes.[10]
- Collect the crystals by vacuum filtration using a Büchner funnel.[11]
- Wash the collected crystals with a small amount of ice-cold diethyl ether to remove any remaining soluble impurities.[9]
- Dry the purified crystals under vacuum to remove any residual solvent.

Preparation of a Triethylammonium Acetate (TEAA) Buffer for HPLC



Triethylammonium acetate (TEAA) buffers are widely used as mobile phase modifiers in reversed-phase high-performance liquid chromatography (RP-HPLC), particularly for the analysis of oligonucleotides.[12][13]

Materials:

- Triethylamine (TEA)
- Glacial acetic acid
- HPLC-grade water
- 0.22 μm filter
- pH meter

Protocol:

- To prepare a 1.0 M TEAA stock solution, cautiously add a measured amount of triethylamine to a volume of HPLC-grade water.
- While stirring, slowly add an equimolar amount of glacial acetic acid. The reaction is exothermic and should be performed in an ice bath.
- Adjust the pH of the solution to the desired value (typically around 7.0) with small additions
 of TEA or acetic acid.[12]
- Bring the solution to the final volume with HPLC-grade water.
- Filter the buffer through a 0.22 μm membrane filter before use to remove any particulate matter.[14]
- For the mobile phase, this stock solution is typically diluted to the final working concentration (e.g., 50-100 mM).[12]

Applications in Drug Development



Triethylammonium chloride and its parent compound, triethylamine, play significant roles in various stages of drug development.

- Synthesis: Triethylamine is a widely used base in organic synthesis to neutralize acidic byproducts, such as HCl generated during the formation of esters and amides from acyl chlorides. This reaction produces triethylammonium chloride as a byproduct.[5]
- Chromatography: In RP-HPLC, triethylamine is added to the mobile phase to act as a silanol suppressor, reducing peak tailing of basic compounds by masking active silanol groups on the silica-based stationary phase.[13] Triethylammonium salts, such as triethylammonium acetate, are also used as ion-pairing reagents to enhance the retention and separation of charged analytes like oligonucleotides.[12]
- Formulation: While less common, quaternary ammonium salts can be used as counterions in pharmaceutical formulations.

Visualizations

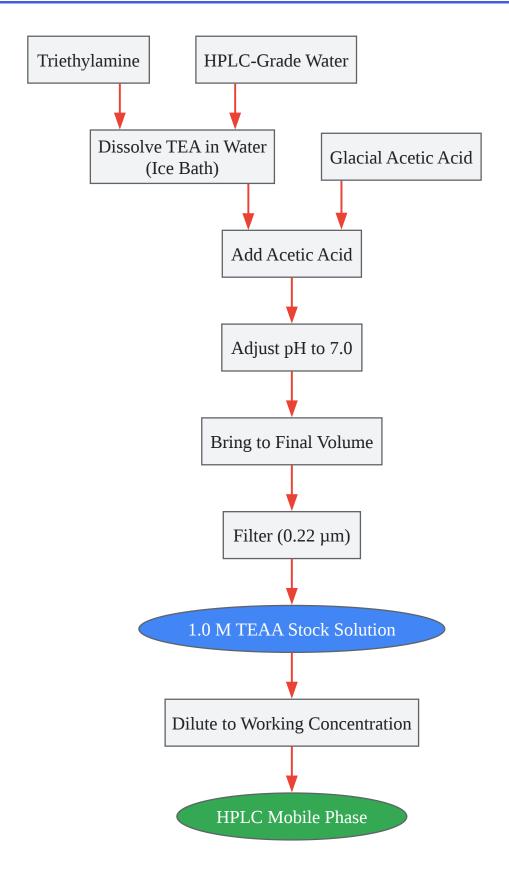
The following diagrams illustrate key experimental workflows involving triethylammonium chloride.



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Caption: Workflow for the synthesis and purification of triethylammonium chloride.





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Caption: Preparation of a triethylammonium acetate (TEAA) buffer for HPLC.





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Caption: Role of triethylammonium as an ion-pairing agent in RP-HPLC.

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